

An In-depth Technical Guide on the Solubility of Thorin

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Compound of Interest

Compound Name: Thorin

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This technical guide provides a comprehensive overview of the solubility of **Thorin**, a critical analytical reagent. The information is curated for professionals in research and development who require precise data for experimental design and execution.

Introduction to Thorin

Thorin, chemically known as 1-(o-arsonophenylazo)-2-naphthol-3,6-disulfonic acid disodium salt, is a specialized chemical compound.^{[1][2]} Its primary application is as a metal indicator in analytical chemistry, particularly for the spectrophotometric or titrimetric determination of elements such as thorium, barium, beryllium, lithium, and uranium.^{[3][4]} It is also widely used for the quantification of sulfate ions.^[5] Given its role in forming precise solutions for these analyses, understanding its solubility in various solvents is of paramount importance.

Solubility Profile of Thorin

Quantitative solubility data for **Thorin** in a wide range of organic solvents is not readily available in published literature. However, based on technical data sheets and analytical methods, a qualitative solubility profile has been compiled. **Thorin** is consistently reported to be soluble in water, which is the standard solvent for preparing its indicator solutions.^{[4][6][7]} Its solubility in organic solvents is significantly limited.

Table 1: Qualitative Solubility of **Thorin** in Various Solvents

Solvent	Solubility	Source
Water	Soluble	[4][6][7]
Ethanol	Insoluble	[2]
Diethyl Ether	Insoluble	[2]
Propan-2-ol (Isopropanol)	Used as a medium for titrations with Thorin indicator, suggesting at least partial solubility of the Thorin-metal complex. The pure compound's solubility is not specified.	[6]

Note: The solubility of **Thorin** in other common organic solvents such as Dimethyl Sulfoxide (DMSO), Methanol, and Acetone is not specified in the reviewed literature.

Experimental Protocol for Solubility Determination

While a specific, standardized protocol for determining the solubility of **Thorin** was not found in the surveyed literature, a general experimental methodology for assessing the solubility of a solid compound in a given solvent can be applied. The following is a standard "shake-flask" method, which is a reliable technique for determining equilibrium solubility.

Objective: To determine the equilibrium solubility of **Thorin** in a selected organic solvent at a specific temperature.

Materials:

- **Thorin** powder
- Selected organic solvent (e.g., DMSO, Ethanol, Methanol, Acetone)
- Analytical balance
- Vials with screw caps

- Constant temperature shaker bath or incubator
- Centrifuge
- Spectrophotometer or other suitable analytical instrument for quantification
- Volumetric flasks and pipettes

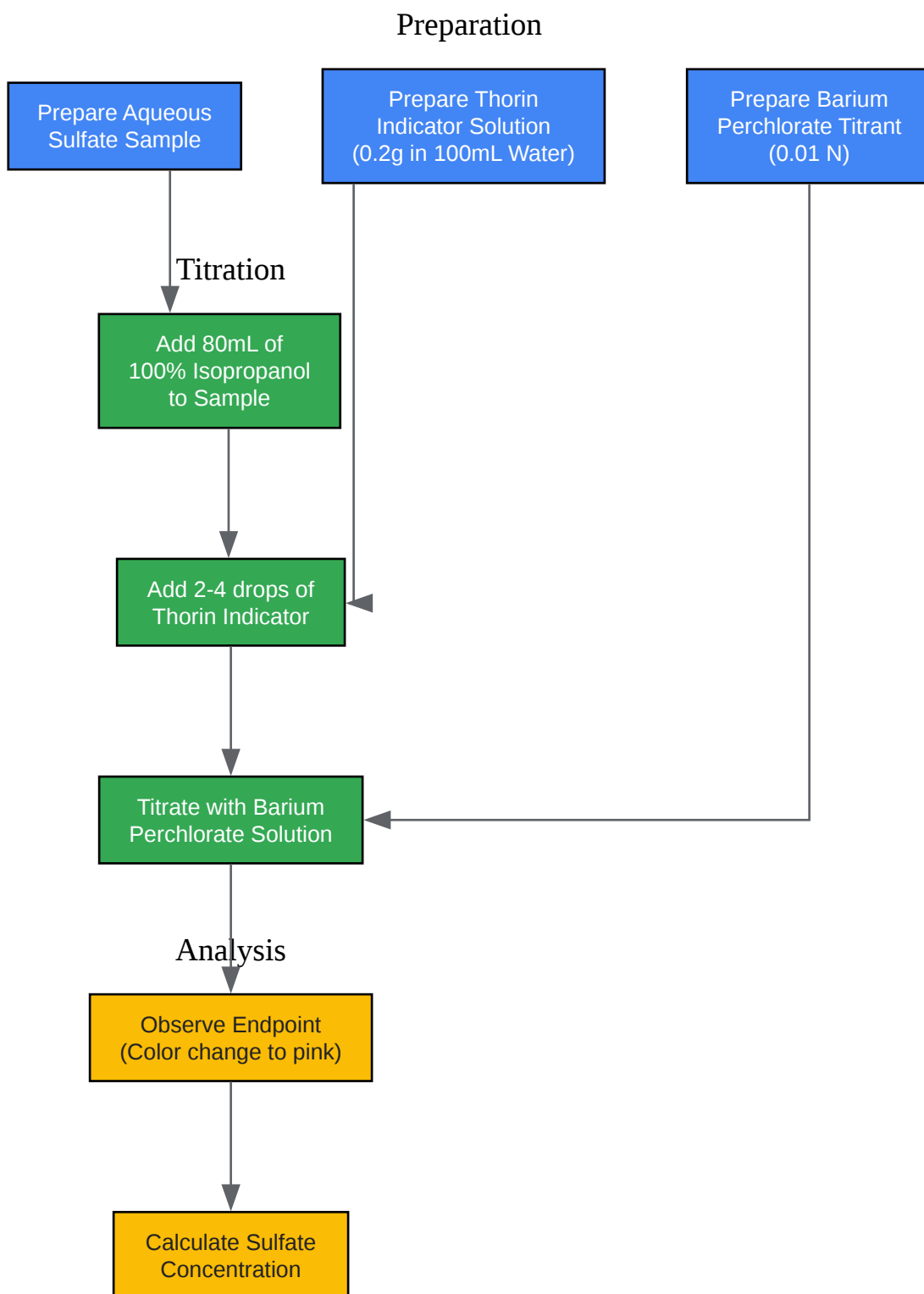
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Thorin** powder to a series of vials. The exact amount should be more than what is expected to dissolve.
- **Solvent Addition:** Add a precise volume of the chosen organic solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker bath. Agitate the samples for a predetermined period (e.g., 24, 48, and 72 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 °C).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. Subsequently, centrifuge the vials at a high speed to ensure complete separation of the undissolved solid.
- **Sample Analysis:** Carefully pipette an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent (if necessary) to a concentration that falls within the analytical range of the chosen quantification method.
- **Quantification:** Determine the concentration of **Thorin** in the diluted supernatant using a validated analytical technique, such as UV-Vis spectrophotometry, by comparing the absorbance to a standard curve of **Thorin** in the same solvent.
- **Data Analysis:** Calculate the solubility of **Thorin** in the organic solvent from the measured concentration in the supernatant and the dilution factor. The solubility is typically expressed in units such as g/L, mg/mL, or mol/L. Equilibrium is confirmed when the solubility values obtained at different time points (e.g., 48 and 72 hours) are consistent.

Visualization of an Experimental Workflow

Thorin is frequently employed as an indicator in the titrimetric determination of sulfate ions.

The following diagram illustrates a typical experimental workflow for this analytical procedure.



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Caption: Workflow for the titrimetric determination of sulfate using **Thorin** indicator.

This guide provides essential information on the solubility of **Thorin** for laboratory professionals. While quantitative data in organic solvents is scarce, the provided qualitative profile and general experimental protocol offer a solid foundation for the effective use of this important analytical reagent.

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